

mesotrione uptake and translocation in plants

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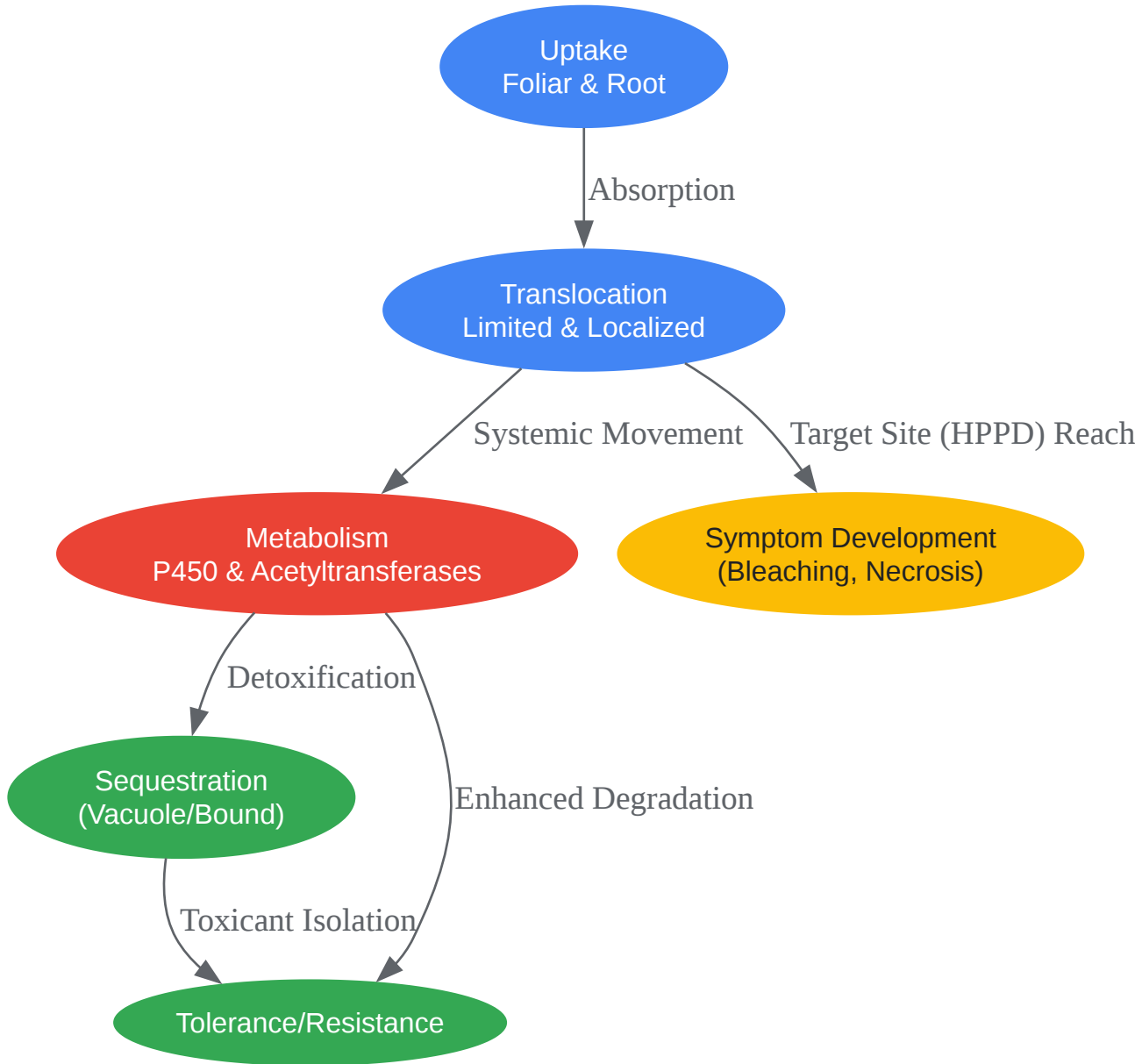
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Core Concepts of Uptake and Translocation

Mesotrione is absorbed by plants through their leaves and roots and then moves throughout the plant. The extent and pathway of this movement are key determinants of its effectiveness and of a plant's natural tolerance or evolved resistance.

The following diagram illustrates the primary pathways of **mesotrione** within a plant, from initial uptake to its final degradation or sequestration.

Mesotrione Pathways in Plants



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Overview of **mesotrione**'s fate in plants, from entry to effect or detoxification.

Quantitative Data on Uptake and Translocation

The following table summarizes key quantitative findings on **mesotrione** absorption and translocation from recent studies.

Plant Species / Type	Absorption (% of applied dose)	Translocation Pattern	Key Findings & Relevance
Grain Sorghum Hybrids (Tolerant & Susceptible) [1]	~7% (1 DAT); 12% in tolerant hybrid (7 DAT)	<30% of absorbed herbicide moved out of treated leaf by 7 DAT	Rapid metabolism, not uptake/translocation, explains differential tolerance.
Fine Fescues (Chewings, Hard, Strong Creeping Red) [2]	Foliar uptake highest in Chewings, lowest in Hard fescue	Limited association between translocation and species-level tolerance	Root uptake differed among lines within a species, linking higher root uptake to susceptibility.
Palmer Amaranth (at Varying Temperatures) [3]	-	More translocation to meristems at Low (25/15°C) and Optimum (32.5/22.5°C) temps	Increased efficacy at lower temperatures correlated with greater translocation to active sites.
Green Foxtail (Tolerant Biotype) [4]	-	-	Tolerance linked to P450-mediated metabolism ; not due to altered uptake/translocation.

Detailed Experimental Protocols

For researchers looking to replicate these studies, here are the core methodologies for investigating **mesotrione** uptake, translocation, and metabolism using radioisotope tracing, a standard technique in this field [5].

- **Plant Material & Growth Conditions:** Seeds are germinated and grown in a controlled environment chamber (e.g., 25/20°C day/night, 60% relative humidity, 15/9 h photoperiod) until they reach the 3-4 leaf stage [3] [4].
- **Herbicide Application:**
 - A solution of **¹⁴C-mesotrione** (radiolabeled) is prepared.
 - For **foliar uptake**, a specific dose (e.g., 1 kBq) is applied as a single droplet to the center of the second fully expanded leaf using a microsyringe. Surfactants like Agridex may be added [3] [2].
 - For **root uptake**, plants are transferred to a hydroponic nutrient solution containing **¹⁴C-mesotrione** [2].

- **Harvest and Sectioning:** After a set period (e.g., 1, 3, 5, 7 days after treatment), the treated leaf is thoroughly rinsed to remove unabsorbed herbicide. The plant is then divided into sections: the treated leaf, the leaf above the treated leaf, the leaf below the treated leaf, and the rest of the shoot and root system [2].
- **Quantification of Absorption and Translocation:**
 - The rinse liquid is analyzed via liquid scintillation spectrometry (LSS) to determine the amount of unabsorbed herbicide.
 - Plant sections are combusted in a biological oxidizer, and the released $^{14}\text{CO}_2$ is trapped and quantified by LSS to determine the amount of herbicide absorbed and translocated to each part [2].
- **Metabolism Studies (TLC Analysis):** Absorbed leaf tissue is homogenized and extracted with solvents. The extracts are concentrated and spotted on Thin-Layer Chromatography (TLC) plates. The plates are developed, and the radioactive zones corresponding to **mesotrione** and its metabolites are identified and quantified using a radio-TLC scanner [3] [1].

Factors Influencing Uptake and Translocation

The process of **mesotrione** movement in plants is not static and can be significantly influenced by several factors.

- **Temperature:** Growth temperature profoundly affects **mesotrione** efficacy and translocation. Palmer amaranth plants grown at lower temperatures (25/15°C) showed **greater translocation of mesotrione** to meristematic regions and were more sensitive, whereas plants at high temperatures (40/30°C) metabolized the herbicide faster, reducing its efficacy [3].
- **Adjuvants:** The addition of adjuvants to the spray solution can dramatically increase foliar absorption. One study demonstrated that **oil and adjuvant addition increased ^{14}C -mesotrione absorption from 5-6% to 25-46%** [5].
- **Plant Species and Genotype:** Significant variation exists between and within species. Different fine fescue species and even different lines within the same species showed distinct patterns of foliar and root uptake, which were directly correlated with their levels of tolerance [2].
- **Uptake Route (Foliar vs. Root):** The pathway of entry can lead to different translocation patterns. Research on fine fescues indicated that root-absorbed **mesotrione** was translocated to shoots more readily in Chewings and strong creeping red fescues compared to hard fescue [2].

Mechanisms of Tolerance and Resistance

A plant's survival after **mesotrione** application is often linked to its ability to detoxify the herbicide before it reaches and inhibits the HPPD enzyme.

- **Enhanced Metabolic Detoxification:** This is the most common non-target site resistance mechanism.
 - **Cytochrome P450 Monooxygenases (P450s):** Multiple studies on resistant weeds like waterhemp and Palmer amaranth have confirmed that P450s catalyze the **ring hydroxylation** of **mesotrione**, a key detoxification step. The application of P450 inhibitors (e.g., malathion) can reverse this resistance [6] [7] [3].
 - **Acetyltransferases:** Recent research in rice identified a novel **acetyltransferase (OsACE1)** that facilitates the detoxification and catabolism of **mesotrione**, leading to reduced accumulation of the parent herbicide in the plant [8].
- **Target-Site Mechanisms:** Although less common in the context of **mesotrione**, some resistance can occur at the target site. However, studies in waterhemp and green foxtail have shown that resistance is often not associated with mutations, gene duplication, or overexpression of the **HPPD gene** itself [6] [7] [4].

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